

Molecular structure and formula of 4-Methyl-isatoic anhydride.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methyl-isatoic anhydride

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An In-Depth Technical Guide to **4-Methyl-isatoic Anhydride**: Structure, Synthesis, and Application

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Abstract

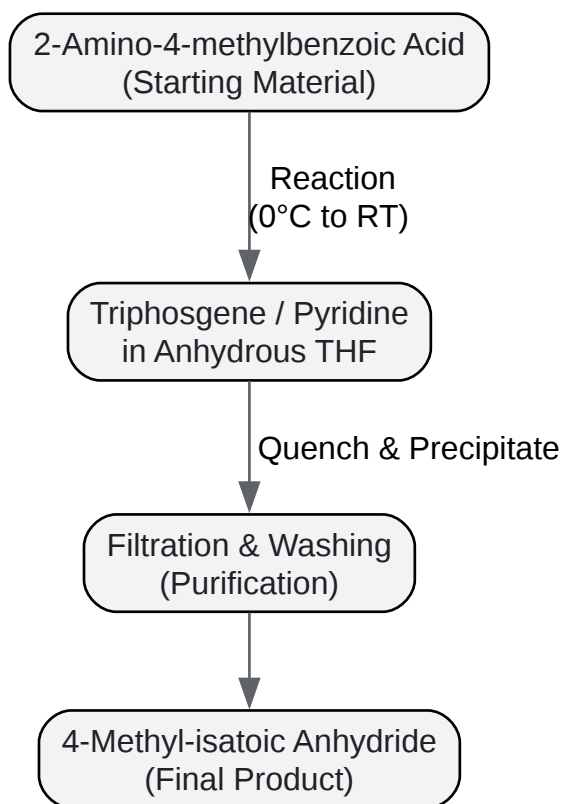
4-Methyl-isatoic anhydride (CAS RN: 63480-11-5), a derivative of the versatile heterocyclic compound isatoic anhydride, serves as a pivotal building block in modern synthetic organic chemistry. Its unique bifunctional nature, combining a reactive anhydride with a masked amino group, makes it an invaluable precursor for the synthesis of a diverse array of nitrogen-containing heterocycles, particularly quinazolinones and related scaffolds of significant pharmaceutical interest. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, a detailed synthetic protocol, in-depth spectroscopic characterization, and core chemical reactivity. The narrative emphasizes the mechanistic principles that govern its utility and highlights its role in the landscape of drug discovery and development, offering researchers and scientists a practical and authoritative resource.

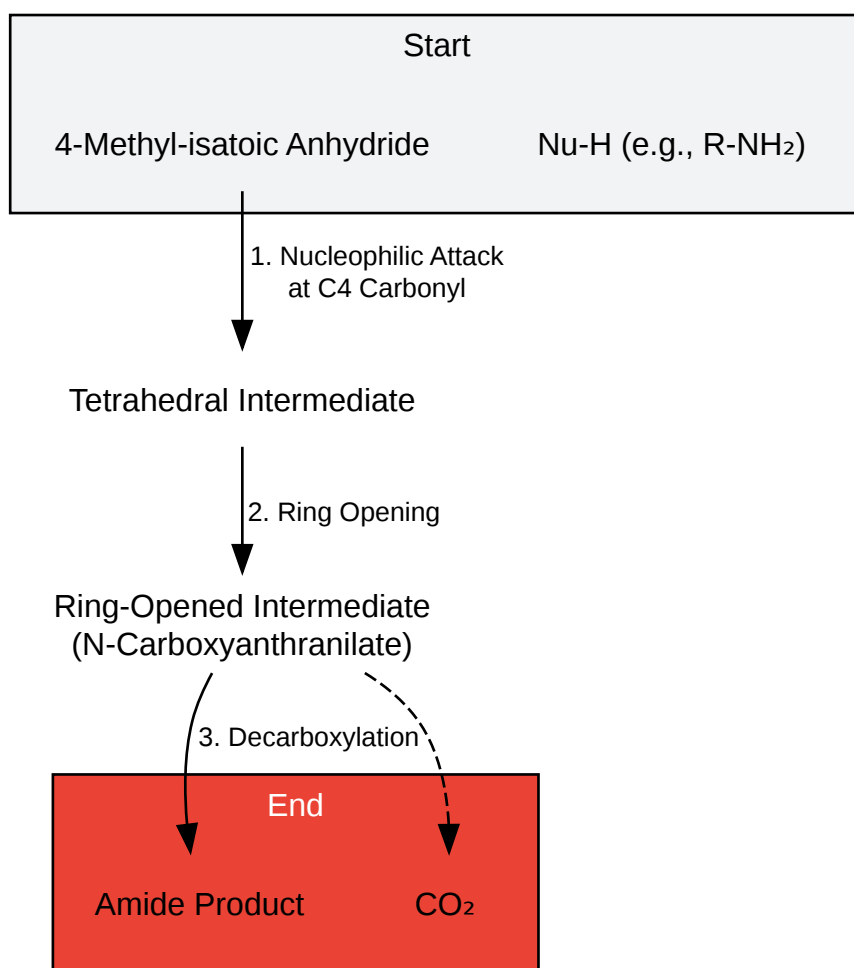
Molecular Identity and Physicochemical Properties

4-Methyl-isatoic anhydride, systematically named 6-Methyl-2H-3,1-benzoxazine-2,4(1H)-dione, possesses a fused heterocyclic ring system. The core structure consists of a benzene ring fused to a 1,3-oxazinane-2,4-dione ring. The methyl group at position 4 of the isatoic

anhydride core (which corresponds to position 6 on the full IUPAC name) subtly modulates the electronic properties and reactivity of the molecule compared to its parent compound.

Below is a diagram illustrating the molecular structure with standard atom numbering for the benzoxazine ring system.





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- To cite this document: BenchChem. [Molecular structure and formula of 4-Methyl-isatoic anhydride.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1367047#molecular-structure-and-formula-of-4-methyl-isatoic-anhydride\]](https://www.benchchem.com/product/b1367047#molecular-structure-and-formula-of-4-methyl-isatoic-anhydride)

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